

environmental fate and degradation of Trimedlure

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Compound Focus: Trimedlure

CAS No.: 12002-53-8

Cat. No.: S576064

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Chemical Identity and Properties of Trimedlure

Trimedlure is a synthetic attractant used to monitor and control the Mediterranean fruit fly (*Ceratitis capitata*). Its core chemical characteristics are summarized in the table below.

Property	Description
Primary Use	Synthetic kairomone attractant for male Mediterranean fruit flies [1] [2].
Chemical Name	tert-butyl (\pm)-4(or 5)-chloro-2-methylcyclohexanecarboxylate [1] [3].
CAS Registry Number	12002-53-8 (isomeric mixture) [1] [3].
Molecular Formula	$C_{12}H_{21}ClO_2$ [1] [3].
Molecular Weight	232.74 g/mol [3].
Mode of Action	Non-toxic; acts as a strong attractant [1].
Regulatory Status in EU	Not approved [1].

Available Physicochemical and Toxicity Data

The following table consolidates key data related to its environmental behavior and ecotoxicology. Note that many critical fate parameters are not available in the searched literature.

Parameter	Value / Status	Notes
Solubility in Water	1000 mg/L (at 20°C, pH 7) [1]	Moderate solubility.
Octanol-Water Partition Coeff. (Log P)	4.6 [1]	Indicates a high potential to bioaccumulate.
Soil Degradation (DT ₅₀)	No data available [1]	-
Aqueous Hydrolysis DT ₅₀	No data available [1]	-
Aqueous Photolysis DT ₅₀	No data available [1]	-
Mammalian Toxicity (Acute Oral LD ₅₀)	4556 mg/kg (Rat) [1]	Low toxicity.
Avian Toxicity (Acute LD ₅₀)	2000 mg/kg (Northern bobwhite) [1]	Moderate toxicity.

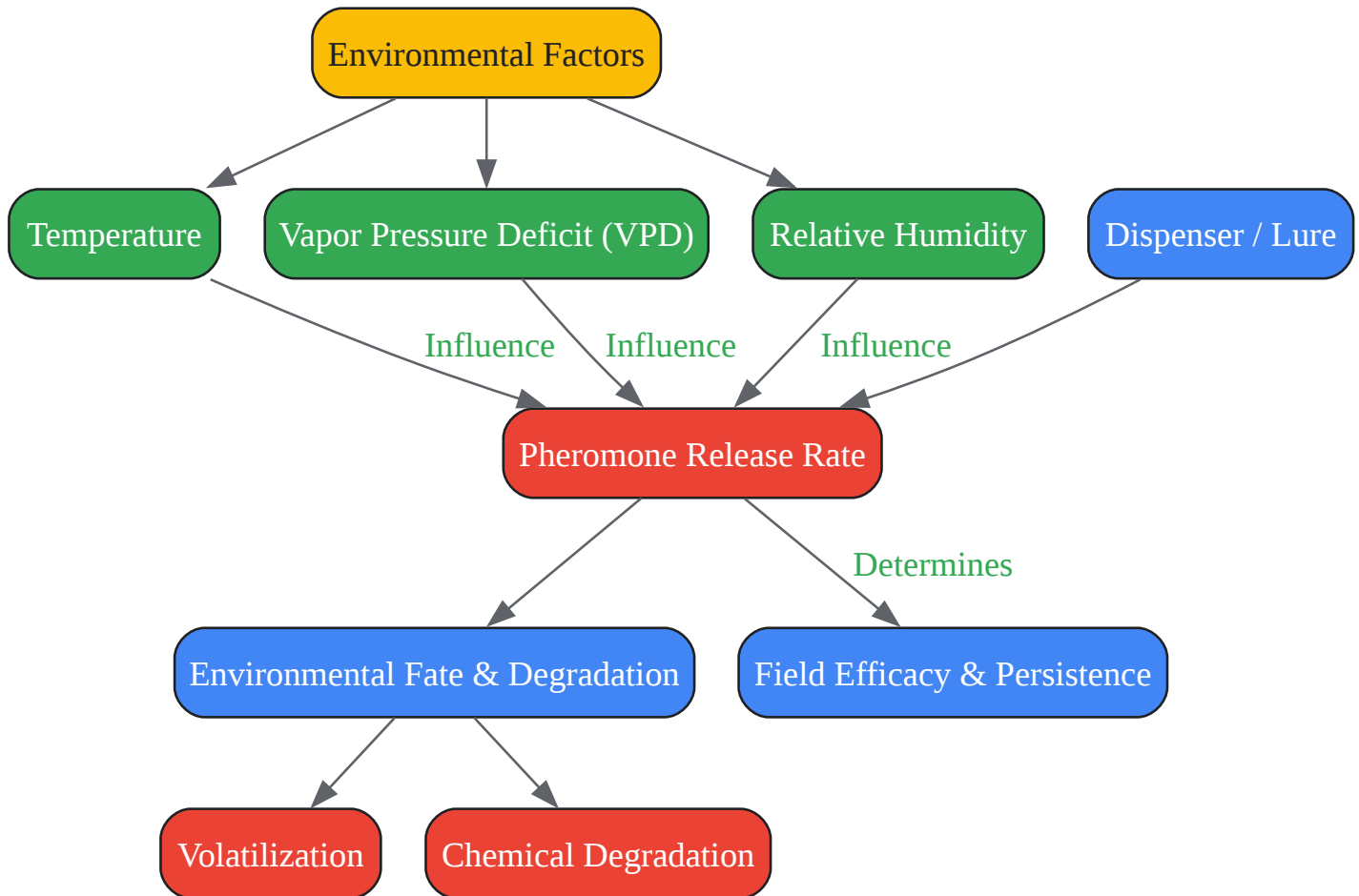
Experimental Insights on Semiochemical Release

While specific degradation pathways for **Trimedlure** are not documented, research on other pheromone dispensers shows that environmental factors critically control release rates, which directly influence environmental persistence and efficacy [4].

- **Key Environmental Factors:** Studies on passive dispensers for grapevine moths identified **temperature** and **vapor pressure deficit (VPD)** as the most significant variables explaining pheromone release dynamics in field conditions [4].
- **Non-Linear Release:** The effect of temperature is not linear. High temperatures can accelerate the release rate more than proportionally, which is a crucial consideration for predicting the lifespan and environmental load of a dispenser [4].

- **Modeling Release Rates:** Researchers developed mathematical equations based on accumulated temperature and VPD to predict pheromone release with high accuracy. This approach could be applied to model **Trimedlure** emission in different climates [4].

The diagram below conceptualizes the relationship between environmental factors and the fate of a semiochemical like **Trimedlure**.



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Research Gaps and Proposed Investigations

The absence of specific degradation data for **Trimedlure** presents a clear direction for future research.

- **Priority Fate Studies:** Laboratory and field studies are needed to determine its **hydrolysis rate** at different pH levels, **aqueous and soil photolysis rates**, and **aerobic and anaerobic soil degradation** half-lives (DT₅₀ values).

- **Advanced Monitoring Techniques:** Modern analytical techniques could be employed. For instance, air quality sensors that detect **Total Volatile Organic Compounds (TVOC)** have been successfully used to monitor lure presence in traps for the Medfly, demonstrating a method for tracking volatile emissions in the field [5].
- **Influence of Physiology and Environment:** Future studies should account that lure response, and thus effective degradation, can be influenced by the physiological state of the target insect (e.g., age, nutritional status) and ambient conditions like temperature [6].

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